

An In-Depth Technical Guide to Sodium 2-oxobutanoate-13C4

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Compound of Interest

Compound Name: Sodium 2-oxobutanoate-13C4

Cat. No.: B12393458

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Abstract

Sodium 2-oxobutanoate-13C4 is a stable isotope-labeled form of sodium 2-oxobutanoate, a key intermediate in the metabolism of several amino acids. Its incorporation of four carbon-13 isotopes makes it an invaluable tool in metabolic research, particularly in studies involving metabolic flux analysis and as an internal standard for quantitative mass spectrometry. This guide provides a comprehensive overview of its chemical properties, applications, and detailed experimental methodologies.

Introduction

Sodium 2-oxobutanoate, also known as sodium alpha-ketobutyrate, is a pivotal metabolite in cellular biochemistry. It is primarily generated from the degradation of threonine and methionine and serves as a precursor for the synthesis of propionyl-CoA, which subsequently enters the citric acid cycle. The study of the metabolic pathways involving 2-oxobutanoate is crucial for understanding cellular energy metabolism and the pathophysiology of various metabolic disorders.

The use of stable isotope-labeled compounds, such as **Sodium 2-oxobutanoate-13C4**, has revolutionized the field of metabolomics.^{[1][2]} By replacing the naturally abundant carbon-12 with the heavier carbon-13 isotope, researchers can trace the fate of this metabolite through

complex biological systems with high precision. This allows for the accurate quantification of metabolic fluxes and the elucidation of intricate metabolic networks.[2][3]

Chemical and Physical Properties

Sodium 2-oxobutanoate-13C4 is the sodium salt of 2-oxobutanoic acid with all four carbon atoms labeled with the ¹³C isotope.[1] This labeling results in a predictable mass shift, which is fundamental to its application in mass spectrometry-based analytical methods.

Property	Value	Reference
Molecular Formula	¹³ C ₄ H ₅ NaO ₃	[2]
Molecular Weight	128.04 g/mol	[2]
Exact Mass	146.03762232 Da	[4]
Appearance	White to off-white solid	N/A
Solubility	Soluble in water	N/A
Storage	Store at -20°C to -80°C	[3]

Applications in Research

The primary applications of **Sodium 2-oxobutanoate-13C4** stem from its nature as a stable isotope-labeled compound.

Internal Standard for Quantitative Analysis

In quantitative analytical methods, such as liquid chromatography-mass spectrometry (LC-MS) and gas chromatography-mass spectrometry (GC-MS), the use of a stable isotope-labeled internal standard is considered the gold standard.[1] **Sodium 2-oxobutanoate-13C4** serves as an ideal internal standard for the quantification of its unlabeled counterpart, 2-oxobutanoate. Because it is chemically identical to the analyte, it co-elutes during chromatography and experiences similar ionization efficiency in the mass spectrometer. This allows for the correction of variations in sample preparation and instrument response, leading to highly accurate and precise quantification.

Metabolic Flux Analysis (MFA)

^{13}C -Metabolic Flux Analysis (^{13}C -MFA) is a powerful technique used to determine the rates of metabolic reactions within a cell.[3] In a typical ^{13}C -MFA experiment, a ^{13}C -labeled substrate, such as **Sodium 2-oxobutanoate- $^{13}\text{C}_4$** , is introduced to cells or an organism. As the labeled compound is metabolized, the ^{13}C atoms are incorporated into downstream metabolites. By analyzing the isotopic labeling patterns of these metabolites using mass spectrometry or nuclear magnetic resonance (NMR) spectroscopy, researchers can deduce the active metabolic pathways and quantify the flux through them.[5]

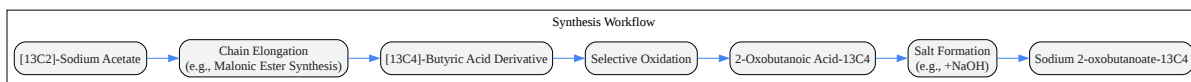
Experimental Protocols

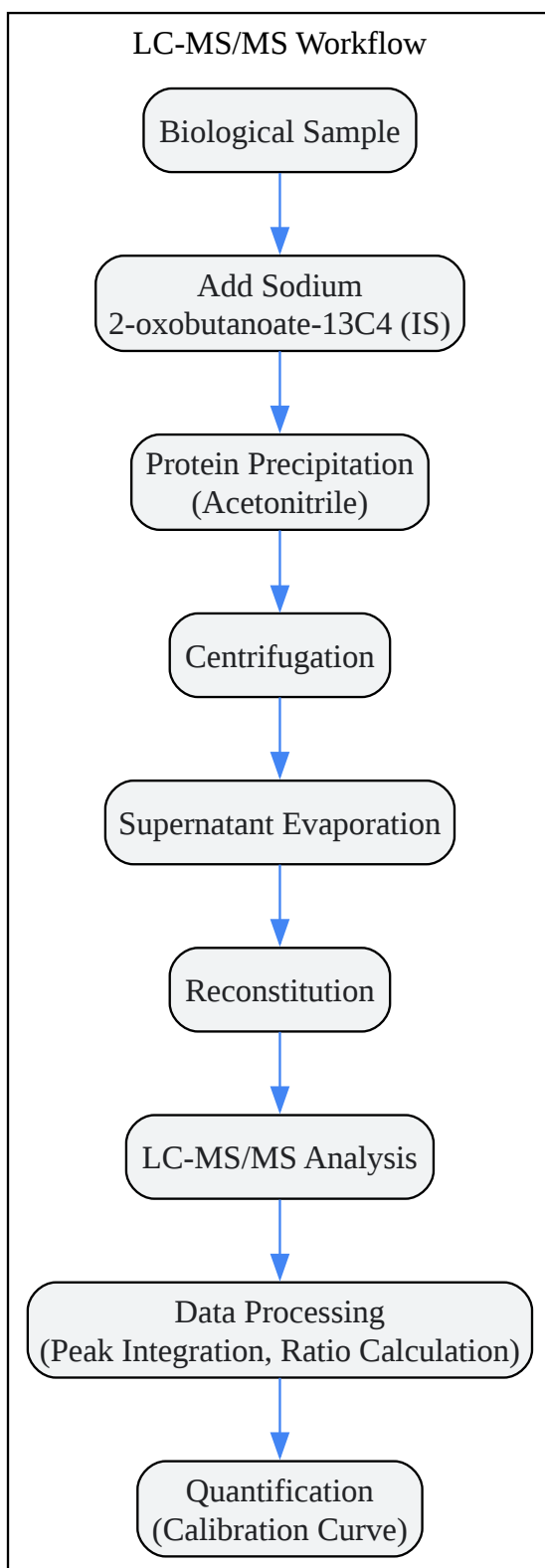
General Synthesis of $^{13}\text{C}_4$ -Labeled Organic Acids

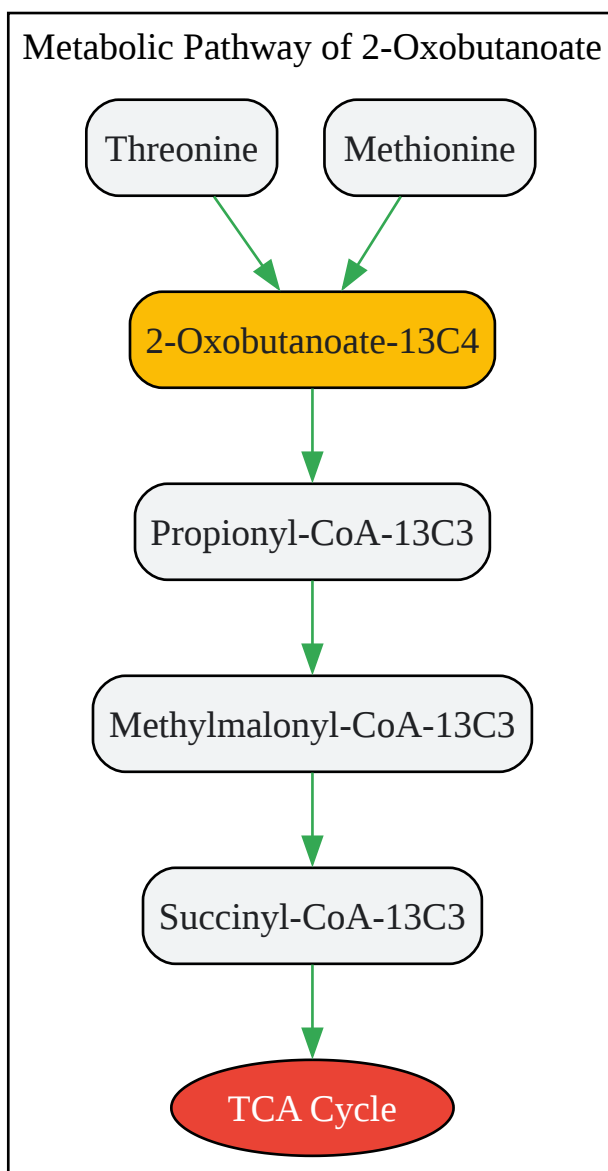
While a specific synthesis protocol for **Sodium 2-oxobutanoate- $^{13}\text{C}_4$** is not readily available in the public domain, a general approach can be outlined based on established methods for synthesizing ^{13}C -labeled organic acids. The synthesis would likely start from a commercially available ^{13}C -labeled precursor, such as [$^{13}\text{C}_2$]-sodium acetate.

A plausible synthetic route could involve the following conceptual steps:

- **Chain Elongation:** The two-carbon [$^{13}\text{C}_2$]-acetate unit can be extended by two more labeled carbons. This could be achieved through various organic synthesis reactions, such as the malonic ester synthesis, using a $^{13}\text{C}_2$ -labeled alkyl halide.
- **Oxidation:** The resulting four-carbon chain would then be selectively oxidized to introduce the ketone and carboxylic acid functionalities at the appropriate positions.
- **Purification and Salt Formation:** The final product, 2-oxobutanoic acid- $^{13}\text{C}_4$, would be purified using techniques like chromatography. The sodium salt is then formed by reacting the acid with a sodium base, such as sodium hydroxide or sodium bicarbonate.







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